

Introduction: The Strategic Importance of a Versatile Heterocyclic Scaffold

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *2-Chloro-5-methoxynicotinic acid*

CAS No.: 74650-71-8

Cat. No.: B1589914

[Get Quote](#)

In the landscape of modern medicinal chemistry and drug discovery, the strategic value of a molecular scaffold is measured by its synthetic accessibility, chemical versatility, and its ability to interact with biological targets of interest. **2-chloro-5-methoxynicotinic acid**, a substituted pyridine derivative, represents a quintessential example of such a high-value building block. Its unique arrangement of a carboxylic acid, a chloro group, and a methoxy group on a pyridine ring provides a synthetically tractable platform for generating diverse libraries of compounds. The chloro and carboxylic acid moieties serve as primary handles for chemical modification, enabling amide bond formation, esterification, and various cross-coupling reactions. The methoxy group, meanwhile, modulates the electronic properties and lipophilicity of the molecule, often playing a crucial role in target engagement and pharmacokinetic profiles.

This guide provides an in-depth technical overview of **2-chloro-5-methoxynicotinic acid**, moving beyond simple data recitation to explain the causality behind its synthesis, characterization, and application. It is designed to equip researchers with the foundational knowledge and practical insights required to effectively leverage this compound in their research and development programs, particularly in the pursuit of novel therapeutics.

PART 1: Physicochemical and Spectroscopic Profile

A thorough understanding of a compound's physical and chemical properties is the bedrock of its effective application. These parameters dictate solubility, reactivity, and the appropriate analytical methods for characterization.

Core Chemical Properties

The fundamental identifiers and properties of **2-chloro-5-methoxynicotinic acid** are summarized below. This data is essential for accurate documentation, procurement, and computational modeling.

Property	Value	Source
CAS Number	74650-71-8	[1]
Molecular Formula	C ₇ H ₆ ClNO ₃	[1]
Molecular Weight	187.58 g/mol	[1]
IUPAC Name	2-chloro-5-methoxypyridine-3-carboxylic acid	
SMILES	<chem>C1(Cl)=NC=C(OC)C=C1C(O)=O</chem>	[1]
InChI	InChI=1S/C ₇ H ₆ ClNO ₃ /c1-12-4-2-5(7(10)11)6(8)9-3-4/h2-3H,1H ₃ ,(H,10,11)	[1]
InChIKey	AJKXOHPNDQHYDM-UHFFFAOYSA-N	[1]

Spectroscopic Signature (¹H NMR)

The ¹H NMR spectrum is a critical tool for structural verification. For **2-chloro-5-methoxynicotinic acid**, the expected proton signals provide a unique fingerprint.[\[1\]](#)

- OCH₃ (Methoxy Protons): A sharp singlet is expected around δ 3.9-4.1 ppm, corresponding to the three equivalent protons of the methoxy group. Its chemical shift is influenced by the

electron-donating nature of the oxygen atom.

- **Pyridine Ring Protons:** Two distinct signals are anticipated in the aromatic region (δ 7.5-8.5 ppm). These protons are on the C4 and C6 positions of the pyridine ring. They will appear as doublets due to coupling with each other. The specific chemical shifts are dictated by the anisotropic effects of the ring and the electronic influence of the chloro, methoxy, and carboxylic acid substituents.
- **-COOH (Carboxylic Acid Proton):** A broad singlet is expected at a significantly downfield shift, typically $> \delta$ 10 ppm. Its broadness is due to hydrogen bonding and chemical exchange. This signal may not always be observed, depending on the solvent used (e.g., it will exchange with D₂O).

PART 2: Synthesis and Purification Protocol

The synthesis of **2-chloro-5-methoxynicotinic acid** is most reliably achieved through the hydrolysis of its corresponding methyl ester, Methyl 2-chloro-5-methoxynicotinate (CAS 1256791-15-7).[2] This method is favored for its high yield and straightforward purification. The following protocol is a self-validating system designed for reproducibility.

Workflow: Ester Hydrolysis

Caption: Synthesis workflow for **2-chloro-5-methoxynicotinic acid** via ester hydrolysis.

Step-by-Step Methodology

This protocol is adapted from established procedures for the hydrolysis of similar nicotinic acid esters.[3]

Materials:

- Methyl 2-chloro-5-methoxynicotinate
- Methanol (MeOH)
- Sodium hydroxide (NaOH) or Lithium hydroxide (LiOH)
- Deionized water

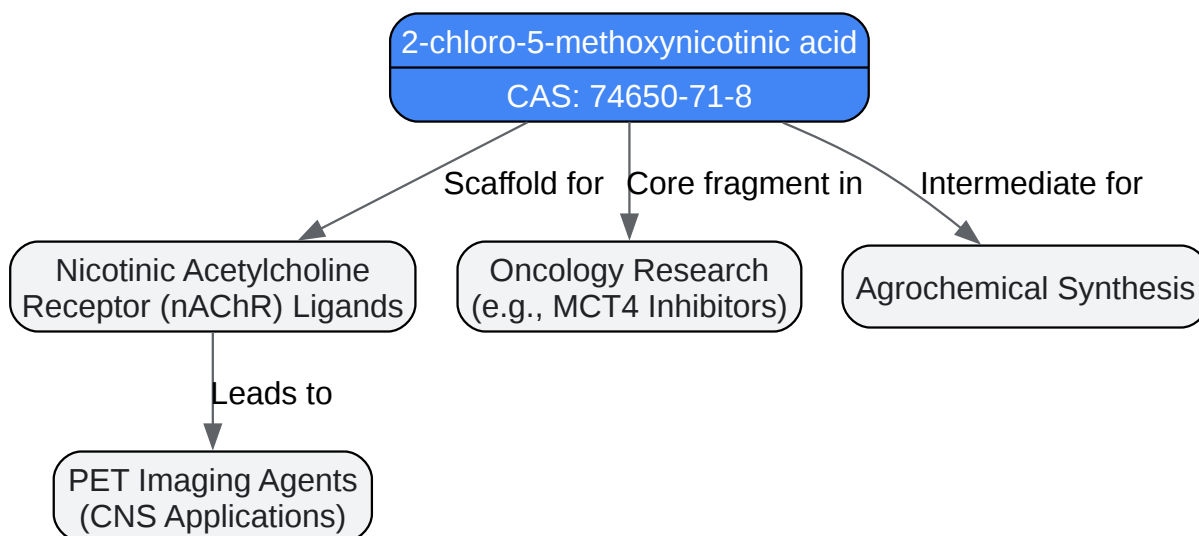
- Concentrated hydrochloric acid (HCl)
- TLC plates (silica gel)
- Ethyl acetate/Hexane mixture (for TLC mobile phase)

Procedure:

- **Dissolution:** In a round-bottom flask equipped with a magnetic stirrer, dissolve Methyl 2-chloro-5-methoxynicotinate (1.0 eq) in a mixture of methanol and water (e.g., a 3:1 ratio). The volume should be sufficient to fully dissolve the starting material at room temperature.
- **Saponification:** Prepare a solution of NaOH (1.5-2.0 eq) in water and add it dropwise to the stirred ester solution. Causality Note: An excess of base is used to drive the hydrolysis reaction to completion. The reaction is typically exothermic; for larger scale reactions, an ice bath may be used to maintain the temperature below 30°C to prevent side reactions.
- **Reaction Monitoring (Self-Validation):** Allow the mixture to stir at room temperature for 2-4 hours. Monitor the reaction progress using TLC. Spot the reaction mixture against the starting material. The disappearance of the starting ester spot (higher R_f) and the appearance of a new, more polar baseline spot (the carboxylate salt) indicates completion.
- **Solvent Removal:** Once the reaction is complete, concentrate the mixture under reduced pressure (rotary evaporation) to remove the methanol. This step is crucial as it prevents the product from remaining dissolved during the subsequent precipitation.
- **Acidification & Precipitation:** Dilute the remaining aqueous residue with water. While stirring vigorously, slowly add concentrated HCl dropwise to acidify the solution to a pH of 2-3. Causality Note: This protonates the sodium carboxylate salt, forming the neutral carboxylic acid, which has significantly lower solubility in water, causing it to precipitate out as a solid.
- **Isolation:** Collect the resulting precipitate by vacuum filtration. Wash the solid cake with cold deionized water to remove any residual salts.
- **Purification:** Dry the crude product. For higher purity, recrystallization from an appropriate solvent system (e.g., ethanol/water) can be performed. The purity of the final product should be confirmed by ¹H NMR and melting point analysis.

PART 3: Applications in Drug Discovery

The true value of **2-chloro-5-methoxynicotinic acid** lies in its application as a versatile scaffold for constructing complex, biologically active molecules. Its structure is frequently found in compounds targeting the central nervous system and in oncology.



[Click to download full resolution via product page](#)

Caption: Key application areas for the **2-chloro-5-methoxynicotinic acid** scaffold.

Central Nervous System (CNS) Research

Derivatives of the 2-chloro-5-methoxypyridine core are potent ligands for nicotinic acetylcholine receptors (nAChRs). For example, researchers have developed novel analogues based on this scaffold for use as potential Positron Emission Tomography (PET) imaging agents.^[4] The methoxy group in the 5-position is critical, and modifications at the carboxylic acid (position 3) and chloro group (position 2) allow for fine-tuning of binding affinity and selectivity for different nAChR subtypes. The lipophilicity introduced by this scaffold can also enhance penetration of the blood-brain barrier, a crucial property for CNS-acting drugs and imaging agents.^[4]

Oncology

The substituted pyridine-carboxylic acid motif is a key pharmacophore in the development of enzyme inhibitors. Research into novel cancer therapeutics has identified inhibitors of monocarboxylate transporter 4 (MCT4), a protein crucial for lactate efflux in glycolytic tumor cells.[5] While the published compound is a more complex derivative, the underlying 4-methoxypyridine-2-carboxylic acid structure highlights the utility of this class of molecules in generating potent and selective inhibitors for cancer targets.[5] **2-chloro-5-methoxynicotinic acid** provides a starting point for synthesizing compounds that probe these types of biological systems.

General Pharmaceutical & Agrochemical Synthesis

More broadly, related 2-chloronicotinic acids are vital intermediates in the synthesis of a range of commercial products. They are used to produce non-steroidal anti-inflammatory drugs (NSAIDs) like niflumic acid, as well as herbicides.[6][7] This demonstrates the industrial relevance and scalability of chemistries involving this molecular framework.

PART 4: Safety, Handling, and Storage

Proper handling is essential when working with any chemical intermediate.

- **Hazard Identification:** This compound is classified as causing skin and serious eye irritation, and may cause respiratory irritation.
- **Personal Protective Equipment (PPE):** Standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves, should be worn at all times. Work should be conducted in a well-ventilated fume hood.
- **Fire Fighting:** Use dry chemical, carbon dioxide, or alcohol-resistant foam for extinguishing fires.[8]
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

Conclusion

2-chloro-5-methoxynicotinic acid is more than a simple chemical; it is an enabling tool for innovation in the life sciences. Its well-defined physicochemical properties, coupled with a

robust and reproducible synthesis pathway, make it a reliable building block. Its proven utility in constructing high-affinity ligands for CNS targets and its relevance to scaffolds used in oncology research underscore its significant potential. For researchers and drug development professionals, a deep understanding of this molecule's chemistry and applications provides a strategic advantage in the design and execution of successful discovery programs.

References

- NINGBO INNO PHARMCHEM CO.,LTD. Unlocking Innovation with 2-Chloro-5-methoxypyridine: A Key Heterocyclic Building Block.[\[Link\]](#)
- PubChem. 2-Chloro-5-methylnicotinic acid.[\[Link\]](#)
- PrepChem. The preparation of 2-chloro-5-methylnicotinic acid.[\[Link\]](#)
- Brown, L. L., et al. (2002). Synthesis and evaluation of a novel series of 2-chloro-5-((1-methyl-2-(S)-pyrrolidinyl)methoxy)-3-(2-(4-pyridinyl)vinyl)pyridine analogues as potential positron emission tomography imaging agents for nicotinic acetylcholine receptors. Journal of Medicinal Chemistry, 45(13), 2841-2849. [\[Link\]](#)
- NINGBO INNO PHARMCHEM CO.,LTD. Exploring the Applications of 2-Chloronicotinic Acid (CAS 2942-59-8) in Synthesis.[\[Link\]](#)
- Quanz, M., et al. (2021). Discovery of 5-{2-[5-Chloro-2-(5-ethoxyquinoline-8-sulfonamido)phenyl]ethynyl}-4-methoxypyridine-2-carboxylic Acid, a Highly Selective in Vivo Useable Chemical Probe to Dissect MCT4 Biology. Journal of Medicinal Chemistry, 64(16), 11904-11933. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-chloro-5-Methoxy-3-pyridinecarboxylic acid\(74650-71-8\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [2. Methyl 2-Chloro-5-Methoxynicotinate | 1256791-15-7 \[amp.chemicalbook.com\]](#)
- [3. prepchem.com \[prepchem.com\]](#)
- [4. pure.johnshopkins.edu \[pure.johnshopkins.edu\]](#)
- [5. Discovery of 5-{2-\[5-Chloro-2-\(5-ethoxyquinoline-8-sulfonamido\)phenyl\]ethynyl}-4-methoxypyridine-2-carboxylic Acid, a Highly Selective in Vivo Useable Chemical Probe to Dissect MCT4 Biology - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Page loading... \[guidechem.com\]](#)
- [7. nbinno.com \[nbinno.com\]](#)
- [8. zycz.cato-chem.com \[zycz.cato-chem.com\]](#)
- To cite this document: BenchChem. [Introduction: The Strategic Importance of a Versatile Heterocyclic Scaffold]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1589914/docs#introduction-the-strategic-importance-of-a-versatile-heterocyclic-scaffold\]](https://www.benchchem.com/product/b1589914/docs#introduction-the-strategic-importance-of-a-versatile-heterocyclic-scaffold)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)